

Pyracarbolid stock solution preparation for lab use

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Compound of Interest

Compound Name: *Pyracarbolid*

Cat. No.: *B1194529*

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Application Notes and Protocols: Pyracarbolid

For Researchers, Scientists, and Drug Development Professionals

Introduction to Pyracarbolid

Pyracarbolid is a systemic fungicide belonging to the anilide class of chemicals. Its primary mechanism of action involves the inhibition of succinate dehydrogenase (SDH), also known as Complex II, a critical enzyme in both the mitochondrial electron transport chain and the Krebs cycle.^[1] By disrupting cellular respiration, **Pyracarbolid** effectively inhibits the growth of susceptible fungi. In a laboratory setting, its specific mode of action makes it a valuable tool for studying mitochondrial function, cellular metabolism, and the downstream signaling pathways affected by mitochondrial stress, such as the production of reactive oxygen species (ROS) and subsequent cellular responses.

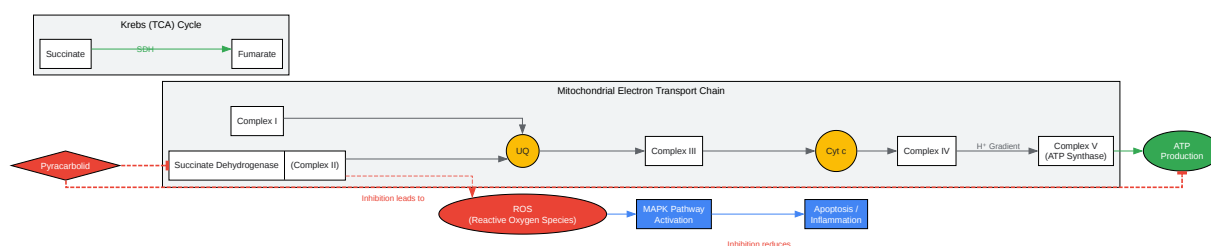
Chemical and Physical Properties

The following table summarizes the key quantitative data for **Pyracarbolid**.

Property	Value	Reference(s)
CAS Number	24691-76-7	[2]
Molecular Formula	C ₁₃ H ₁₅ NO ₂	[3]
Molecular Weight	217.26 g/mol	[2][3]
Melting Point	110-111 °C	[2]
Purity	≥98% (Analytical Standard)	[4]
Solubility (at 20 °C)		
Water	600 mg/L	[5]
Ethanol	89,000 mg/L (89 g/L)	[5]
DMSO	Data not available, but recommended as a solvent for organic compounds.	

Signaling Pathway of Pyracarbolid Action

Pyracarbolid exerts its biological effect by inhibiting Succinate Dehydrogenase (SDH) at the ubiquinone-binding site. This inhibition disrupts the flow of electrons in the mitochondrial respiratory chain, leading to an accumulation of succinate, a decrease in ATP synthesis, and an increase in the production of Reactive Oxygen Species (ROS). Elevated ROS can, in turn, activate stress-response signaling cascades, such as the Mitogen-Activated Protein Kinase (MAPK) pathway, influencing cellular processes like apoptosis and inflammation.



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Pyracarbolid inhibits SDH (Complex II), increasing ROS and affecting downstream signaling.

Experimental Protocol: Stock Solution Preparation

This protocol details the preparation of a 100 mM **Pyracarbolid** stock solution in Dimethyl Sulfoxide (DMSO).

4.1. Materials and Equipment

- **Pyracarbolid** powder (analytical standard, purity ≥98%)
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Analytical balance
- Spatula
- Weighing paper or boat

- Microcentrifuge tubes or amber glass vials for storage
- Pipettors and sterile pipette tips
- Vortex mixer
- Optional: Syringe filters (0.22 μm , PTFE or other solvent-compatible material) for sterilization

4.2. Safety Precautions

- Work in a chemical fume hood or well-ventilated area.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **Pyracarbolid** before handling.
- DMSO can facilitate the absorption of chemicals through the skin; handle with extreme care.

4.3. Calculation To prepare a 100 mM (0.1 M) stock solution, the required mass of **Pyracarbolid** must be calculated.

- Molecular Weight (MW): 217.26 g/mol
- Desired Concentration (C): 100 mM = 0.1 mol/L
- Desired Volume (V): e.g., 1 mL = 0.001 L

Formula: $\text{Mass (g)} = C \text{ (mol/L)} \times V \text{ (L)} \times \text{MW (g/mol)}$

Example for 1 mL of 100 mM solution: $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 217.26 \text{ g/mol} = 0.021726 \text{ g}$
 $\text{Mass (mg)} = 21.73 \text{ mg}$

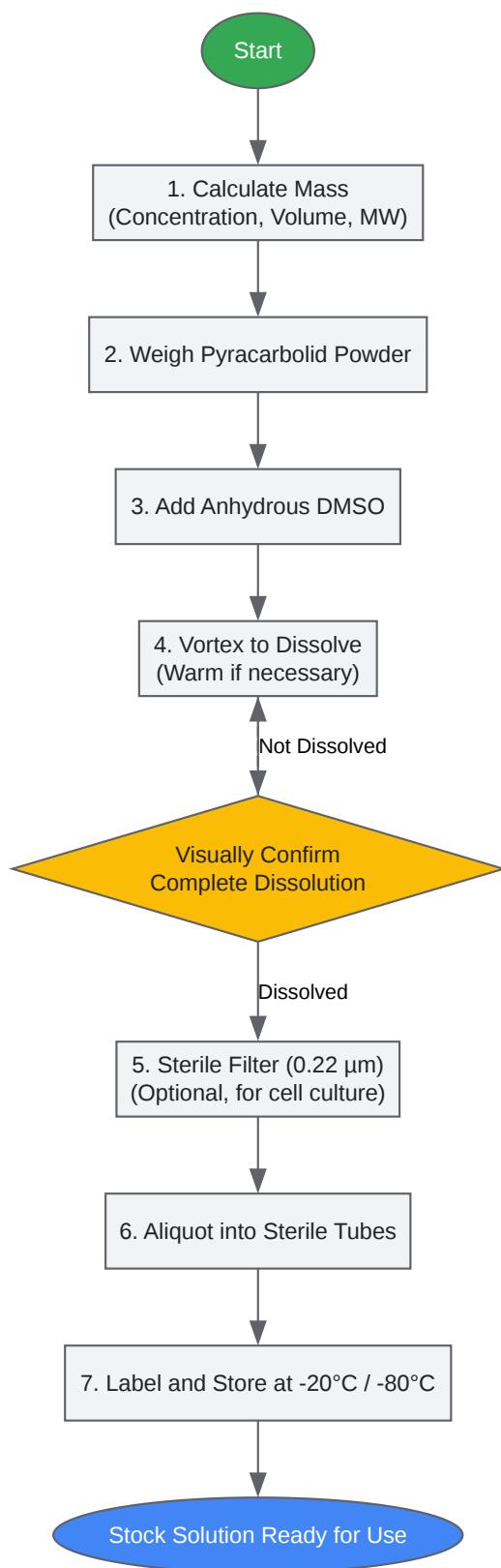
Note: Adjust the calculation based on the purity of the compound. For 98% purity, divide the calculated mass by 0.98 (e.g., $21.73 \text{ mg} / 0.98 = 22.17 \text{ mg}$).

4.4. Step-by-Step Procedure

- **Weighing:** Accurately weigh the calculated amount of **Pyracarbolid** powder (e.g., 22.17 mg for 98% purity to make 1 mL) and place it into a sterile microcentrifuge tube or amber vial.
- **Solubilization:** Add the desired volume of sterile DMSO (e.g., 1 mL) to the tube containing the powder.
- **Dissolving:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if needed.
- **Sterilization (Optional):** If the stock solution is intended for use in sterile cell culture, it should be filter-sterilized. Draw the solution into a sterile syringe, attach a 0.22 µm solvent-compatible syringe filter, and dispense the filtered solution into a new sterile, light-protected tube.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
- **Labeling:** Clearly label each aliquot with the compound name, concentration (100 mM), solvent (DMSO), and preparation date.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term stability. Protect from light.

Experimental Workflow Diagram

The following diagram illustrates the logical flow for preparing a **Pyracarbolid** stock solution.



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Workflow for the preparation of **Pyracarbolid** stock solution.

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